

Technical Guide: C14 Linear Alkylbenzene Sulfonate (LAS) Characteristics

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	<i>Benzenesulfonic acid, tetradecyl-, sodium salt</i>
CAS No.:	<i>1797-33-7</i>
Cat. No.:	<i>B161727</i>

[Get Quote](#)

Executive Summary

Linear Alkylbenzene Sulfonate (LAS) is the dominant anionic surfactant globally, yet in pharmaceutical and high-precision biochemical applications, the specific behaviors of its homologs are often conflated. This guide isolates the C14 homolog (Sodium Tetradecylbenzene Sulfonate), the "heavy" fraction of commercial LAS.

While C10-C12 homologs are prized for solubility, the C14 homolog presents a unique physicochemical profile: extreme hydrophobicity, a depressed Critical Micelle Concentration (CMC), and elevated Krafft temperature. For drug development professionals, C14 LAS is rarely an API carrier but serves as a critical benchmark in cleaning validation, membrane protein solubilization, and environmental risk assessment (ERA) for manufacturing effluents.

Part 1: Molecular Architecture & Physicochemical Profile

Structural Isomerism

Unlike Sodium Dodecyl Sulfate (SDS), C14 LAS is not a single entity. It is a mixture of positional isomers where the phenyl-sulfonate group attaches to different carbons along the C14 chain (e.g., 2-phenyl to 7-phenyl isomers).

- 2-phenyl isomers: More linear character, lower solubility, slower biodegradation.
- Internal isomers (5,6,7-phenyl): More compact steric volume, higher solubility, faster biodegradation.

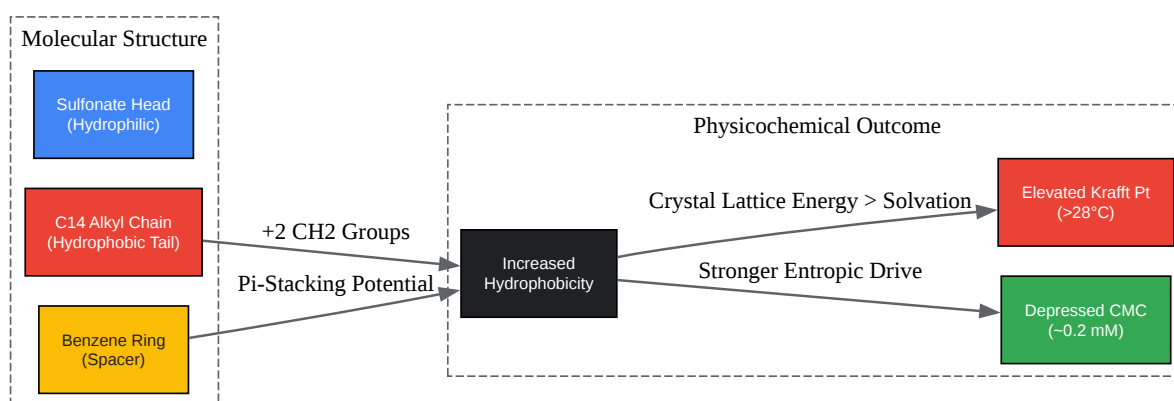
Key Physicochemical Constants

The following data represents high-purity Sodium C14 LAS (average isomer distribution).

Parameter	Value (Approx.)	Context & Implications
Molecular Weight	~376.5 g/mol	Sodium salt basis.
CMC (25°C)	0.20 – 0.25 mM	Significantly lower than C12 LAS (~1.2 mM) and SDS (~8.2 mM). Indicates high thermodynamic drive to aggregate.
Krafft Point	28°C – 35°C	Critical Operational Constraint: Below this temperature, C14 LAS exists as hydrated crystals, not micelles. Cleaning protocols must operate >40°C.
Log P (Octanol/Water)	~4.19	Highly lipophilic. Strong adsorption to sludge and lipid bilayers.
Surface Tension (at CMC)	~32-35 mN/m	Excellent wetting, but kinetically slower than shorter chains due to diffusion limits.

Structure-Property Logic

The addition of two methylene groups (from C12 to C14) decreases the CMC by roughly one order of magnitude. This follows the Traube's Rule extension for ionic surfactants, driven by the hydrophobic effect. The water structure enforcement around the C14 tail is entropically unfavorable, driving the monomer violently into the micellar core or onto interfaces.



[Click to download full resolution via product page](#)

Figure 1: Structural causality linking the C14 alkyl chain length to critical thermodynamic properties.

Part 2: Interfacial Dynamics & Thermodynamics

The Entropic Driver

Micellization of C14 LAS is entropy-driven. At low temperatures (below Krafft point), the enthalpy of solution is positive (endothermic) and large enough to prevent dissolution. As temperature rises, the entropic gain of releasing "structured water" (icebergs) from around the hydrophobic C14 tail overrides the enthalpic penalty.

Protocol: CMC Determination via Wilhelmy Plate

For precise characterization in drug formulation buffers, surface tension (γ) vs. log concentration is the gold standard.

Reagents:

- High-purity water (18.2 M Ω ·cm).
- C14 LAS Standard (Sigma-Aldrich or equivalent, >98%).

Step-by-Step Methodology:

- Preparation: Prepare a 5 mM stock solution of C14 LAS in the target buffer. Note: Sonicate at 40°C to ensure full dissolution (above Krafft point).
- Cleaning: Flame the Platinum Wilhelmy plate until glowing red to remove organic contaminants.
- Titration: Place pure buffer in the tensiometer vessel. Dosing pump adds C14 LAS stock in 2 μ L increments.
- Equilibration: Allow 180 seconds between additions. C14 LAS has slow diffusion kinetics compared to C12; premature reading leads to dynamic surface tension errors.
- Calculation: Plot γ vs. Log[C]. The intersection of the descending slope and the plateau defines the CMC.

Part 3: Biological Interaction & Toxicology

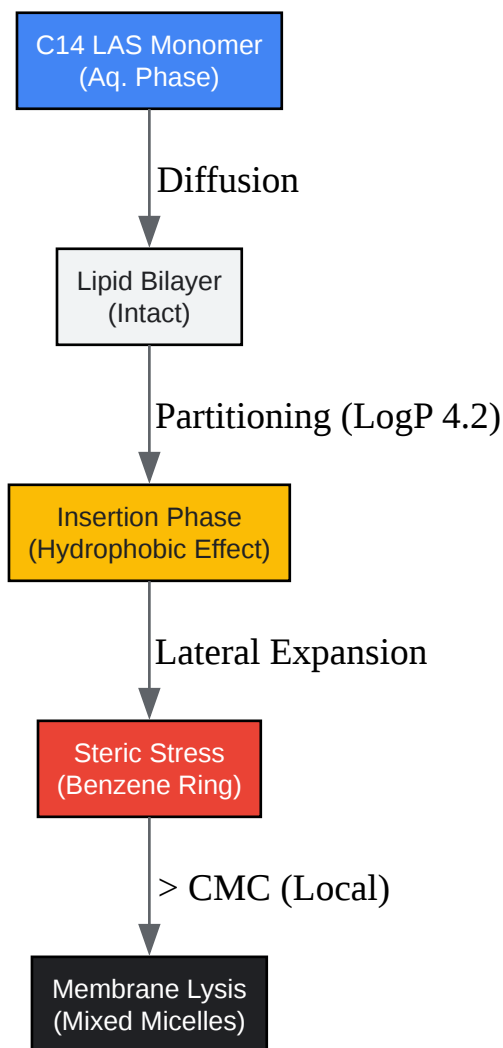
For the pharmaceutical scientist, C14 LAS represents a potent lytic agent. Its interaction with lipid bilayers differs from SDS due to the benzene ring, which can intercalate deeper into the hydrophobic core of the bilayer.

Mechanism of Membrane Lysis

- Adsorption: C14 monomers partition into the membrane (Log P \sim 4.2).
- Expansion: The benzene ring creates steric stress, increasing membrane fluidity and permeability.
- Solubilization: At sub-solubilizing concentrations, it causes leakage. Above CMC, it extracts lipids into mixed micelles.

Toxicity Benchmark:

- *Daphnia magna* (48h EC50): ~2-4 mg/L (More toxic than C12 LAS due to higher bioconcentration factor).
- Hemolysis: Highly hemolytic. Not suitable for injectable formulations.



[Click to download full resolution via product page](#)

Figure 2: Mechanism of action for C14 LAS induced membrane lysis.

Part 4: Analytical Characterization Protocols

In cleaning validation (e.g., verifying a reactor is free of detergent), distinguishing C14 from the lighter homologs is vital because C14 is the hardest to rinse (highest adsorption).

HPLC-FLD Method for Homolog Separation

Standard UV detection is insufficient due to low sensitivity. Fluorescence detection (FLD) targets the benzene ring.

Instrument: HPLC with Fluorescence Detector. Column: C8 or C18 Reversed-Phase (e.g., 150mm x 4.6mm, 3µm). Note: C8 often provides better resolution between homologs than C18, which retains C14 too strongly.

Mobile Phase:

- A: Water + 0.1 M NaClO₄ (Sodium Perchlorate). Why Perchlorate? It acts as a chaotropic agent to sharpen the peak shape of the sulfonate.
- B: Acetonitrile : Water (80:20).

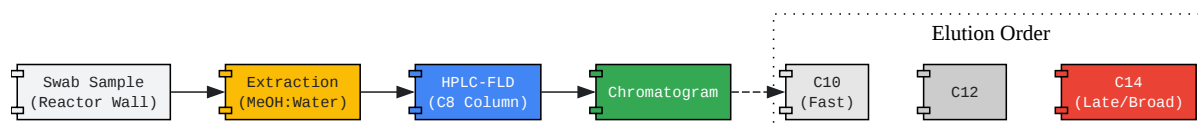
Gradient:

Time (min)	% A	% B
0	65	35
15	30	70

| 20 | 0 | 100 |

Detection:

- Excitation: 225 nm^[1]
- Emission: 290 nm^[1]



[Click to download full resolution via product page](#)

Figure 3: Analytical workflow for isolating C14 residues in cleaning validation.

Part 5: Pharmaceutical & Industrial Applications[2] [3][4] Cleaning Validation (The "Worst Case" Soil)

In pharmaceutical manufacturing, cleaning validation requires testing the removal of the "worst-case" soil.

- Why C14 LAS? Due to its high hydrophobicity and high Krafft point, C14 LAS residues are more difficult to rinse with cold water than C10-C12.
- Strategy: If your cleaning cycle removes C14 LAS to <10 ppb, it will easily remove the more soluble homologs.

Environmental Risk Assessment (ERA)

For drugs co-formulated with surfactants or manufacturing sites discharging into waterways:

- C14 LAS adsorbs strongly to activated sludge (Koc ~ 5.50).
- Implication: It partitions into the solid phase in wastewater treatment plants (WWTP). While biodegradable under aerobic conditions, its half-life is longer than C10. High concentrations in sludge can inhibit anaerobic digesters.

References

- Human & Environmental Risk Assessment (HERA). (2013). LAS: Linear Alkylbenzene Sulphonate, Human and Environmental Risk Assessment. [\[Link\]](#)[2]
- Roberts, D. W. (1991).[3] QSAR issues in aquatic toxicity of surfactants.[3] Science of The Total Environment. [\[Link\]](#)
- Temmink, H., & Klapwijk, B. (2004).[2] Fate of linear alkylbenzene sulfonate (LAS) in activated sludge plants. Water Research. [\[Link\]](#)

- Villar, M., et al. (2009). Determination of linear alkylbenzene sulfonates in water by HPLC-FLD. Journal of Chromatography A. [\[Link\]](#)
- PubChem. (2023). Sodium Tetradecylbenzene Sulfonate Compound Summary. National Library of Medicine. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. \(PDF\) The aquatic toxicity of anionic surfactants to Daphnia magna—A comparative QSAR study of linear alkylbenzene sulphonates and ester sulphonates \[academia.edu\]](#)
- To cite this document: BenchChem. [Technical Guide: C14 Linear Alkylbenzene Sulfonate (LAS) Characteristics]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b161727/docs#technical-guide-c14-linear-alkylbenzene-sulfonate-las-characteristics\]](https://www.benchchem.com/product/b161727/docs#technical-guide-c14-linear-alkylbenzene-sulfonate-las-characteristics)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)